

Cyclopentanone (1-13C) Proper Disposal Procedures

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cyclopentanone (1-13C)

Cat. No.: B1645153

[Get Quote](#)

Executive Safety Summary

CRITICAL DISTINCTION: **Cyclopentanone (1-13C)** is a stable isotope-labeled compound.^[1] It is NOT radioactive.^[1]

Treating this substance as radioactive waste is a common operational error that results in unnecessary disposal costs and regulatory administrative burden.^[1] However, it is a Flammable Liquid (Category 3) and a severe irritant.^{[1][2][3]}

Immediate Action Directive:

- Do NOT dispose of in radioactive waste streams (unless cross-contaminated with actual radionuclides).^[1]
- Do NOT pour down the drain.^{[1][4]}
- DO segregate as Non-Halogenated Organic Solvent Waste.

Physicochemical & Hazard Profile

To ensure safe handling, you must understand the chemical nature of the substrate.^[5] The 13C label adds mass but does not significantly alter the chemical safety profile compared to unlabeled cyclopentanone.

Key Properties Table

Property	Specification	Operational Implication
Chemical Name	Cyclopentanone (1-13C)	Labeled at the carbonyl carbon position. ^[1]
CAS Number	5658-79-7 (Labeled) / 120-92-3 (Unlabeled)	Use labeled CAS for inventory; Unlabeled CAS often applies for generic waste profiling. ^[1]
Flash Point	~26°C - 30°C (Closed Cup)	High Flammability. Ground all transfer equipment. ^[1]
Boiling Point	130-131°C	Amenable to distillation recovery (see Section 3). ^[1]
Density	~0.95 g/mL	Lighter than water; will float on aqueous layers. ^[1]
RCRA Code	D001 (Ignitable)	Requires "Flammable" waste labeling. ^[1]
Incompatibilities	Strong Oxidizers, Acids, Bases	Explosion Risk: Never mix with Nitric Acid or Peroxides. ^{[1][5]}

Pre-Disposal Assessment: Recovery vs. Destruction

Expert Insight: As a Senior Application Scientist, I recommend assessing the purity of your waste stream before disposal.^{[1][5]} 13C-labeled compounds are high-value assets.^[1]

The Recovery Protocol (Value Retention): If the **Cyclopentanone (1-13C)** is chemically pure (e.g., used only as a solvent for non-volatile analytes), it can often be recovered via Rotary Evaporation.^{[1][5]}

- Distill at 40-50°C under reduced pressure (vacuum).

- Collect the distillate.
- Confirm purity via GC-MS or NMR.[\[1\]](#)
- Reuse for future wash steps.

If recovery is not viable due to cross-contamination, proceed immediately to Section 4.[\[1\]](#)[\[5\]](#)

Standard Operating Procedure (SOP): Disposal Workflow

Step 1: Waste Stream Segregation

Strictly segregate **Cyclopentanone (1-13C)** from incompatible streams.[\[1\]](#)

- ACCEPTABLE Mixtures: Acetone, Ethanol, Methanol, Ethyl Acetate, non-halogenated organic solvents.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- PROHIBITED Mixtures:
 - Oxidizers: Nitric acid, Perchloric acid, Hydrogen Peroxide.[\[1\]](#)[\[5\]](#)[\[7\]](#) (Risk: Formation of unstable peroxides or violent oxidation).[\[1\]](#)
 - Halogens: Chloroform, Dichloromethane (DCM).[\[1\]](#) (Reason: Halogenated waste requires high-temperature incineration and is billed at a higher rate).[\[1\]](#)

Step 2: Containerization[\[1\]](#)[\[5\]](#)

- Vessel: Use High-Density Polyethylene (HDPE) jerrycans or Safety Coated Glass bottles.
- Headspace: Leave at least 10% headspace to allow for vapor expansion.[\[1\]](#)
- Grounding: If transferring volumes >4L, ground the receiving container to prevent static discharge ignition.

Step 3: Labeling

Affix a hazardous waste tag with the following details:

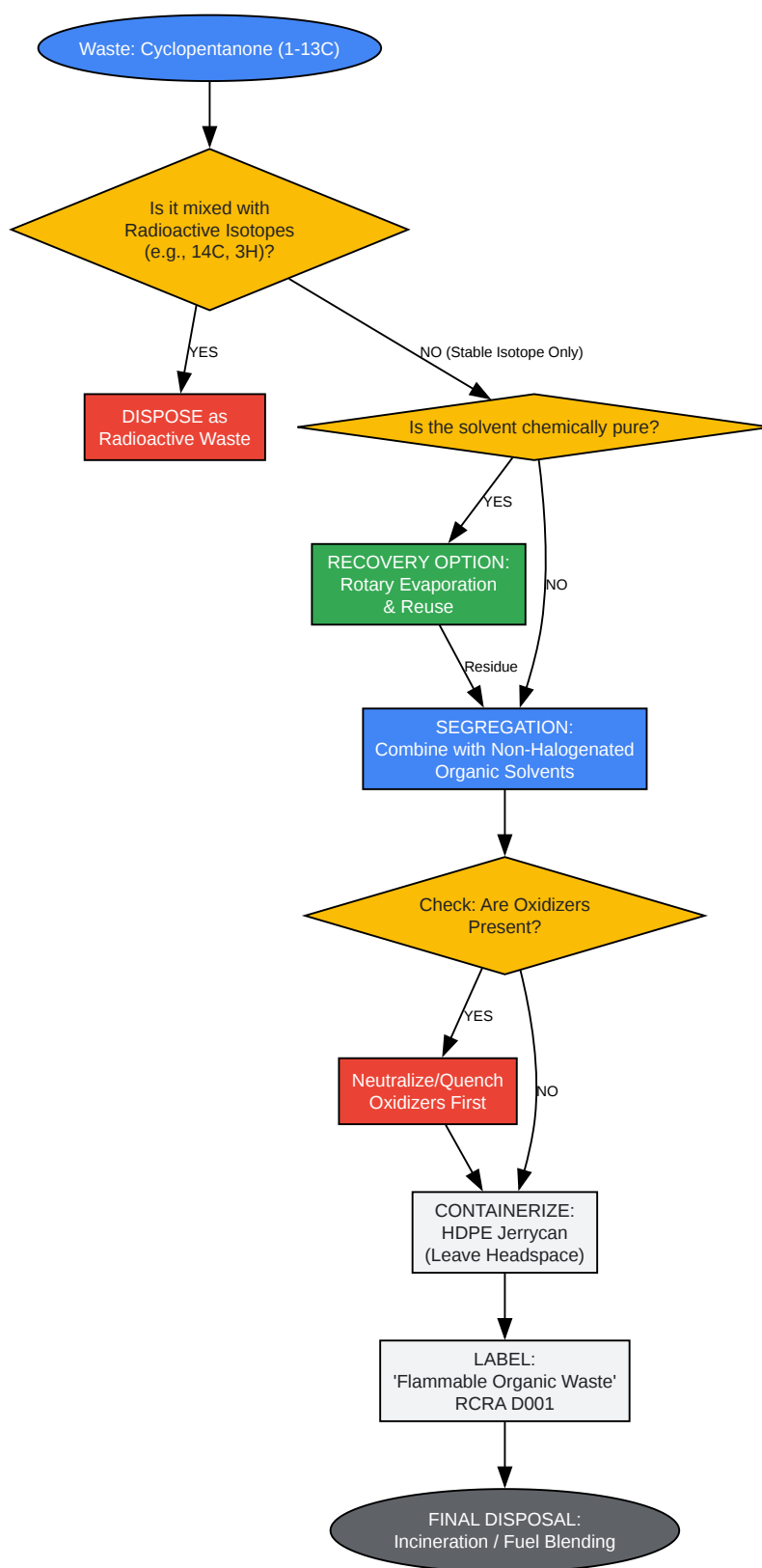
- Chemical Name: **Cyclopentanone (1-13C)**.[\[1\]](#)[\[2\]](#)
- Hazard Checkbox: ☒ Flammable ☒ Irritant.[\[1\]](#)[\[2\]](#)[\[8\]](#)[\[9\]](#)
- Composition: List all components (e.g., "Cyclopentanone 1-13C (90%), Water (10%)").

Step 4: Final Disposal

Transfer to your facility's EHS (Environmental Health & Safety) collection point for Fuel Blending or Incineration.[\[1\]](#)

Visual Workflow: Decision Logic

The following diagram outlines the critical decision path for handling 13C-labeled solvent waste.



[Click to download full resolution via product page](#)

Caption: Decision tree for the safe segregation, recovery, and disposal of **Cyclopentanone (1-13C)**.

Emergency Contingencies

Accidental Spills (< 1 Liter)[1]

- Evacuate & Ventilate: Remove ignition sources immediately. Open fume hood sashes if safe. [1]
- PPE: Wear nitrile gloves, lab coat, and safety goggles.[1]
- Absorb: Use vermiculite, dry sand, or dedicated organic solvent spill pads.[1]
 - Note: Do not use combustible materials like sawdust.[1]
- Collect: Use non-sparking tools (plastic scoop) to transfer absorbed material into a sealed bag/container.[1]
- Clean: Wash the surface with soap and water.[1][9][10]

Exposure Response[2][10]

- Skin Contact: Wash with soap and water for 15 minutes.[1] Cyclopentanone is a skin irritant and defatting agent [1].[1][11]
- Eye Contact: Rinse cautiously with water for several minutes.[1][8][10] Remove contact lenses if present.[1][8][10]

Regulatory Compliance (US/Global Context)

- EPA/RCRA: Classified as D001 (Ignitable) waste [2].[1]
- DOT (Transport): UN 2245, Cyclopentanone, Class 3, Packing Group III.[1][5]
- Stable Isotope Status: 13C is a naturally occurring, stable isotope.[1] It is regulated solely based on its chemical toxicity and flammability, not radiological hazard [3].[5]

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 16217386, **Cyclopentanone (1-13C)**.^[1] Retrieved from [\[Link\]](#)^[1]
- U.S. Environmental Protection Agency (EPA). Defining Hazardous Waste: Listed and Characteristic Wastes (D001).^[1] Retrieved from [\[Link\]](#)
- Moravek, Inc. How To Store And Dispose Of Radiolabeled Compounds (Distinction between Stable and Radioactive). Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Cyclopentanone | C₅H₈O | CID 8452 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cyclopentanone (1-13C) | C₅H₈O | CID 16217386 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. carlroth.com [carlroth.com]
- 4. research.columbia.edu [research.columbia.edu]
- 5. Waste Code [rcrainfo.epa.gov]
- 6. wku.edu [wku.edu]
- 7. csueastbay.edu [csueastbay.edu]
- 8. fishersci.com [fishersci.com]
- 9. dept.harpercollege.edu [dept.harpercollege.edu]
- 10. CYCLOPENTANONE [training.itcilo.org]
- 11. nj.gov [nj.gov]
- To cite this document: BenchChem. [Cyclopentanone (1-13C) Proper Disposal Procedures]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1645153/docs#cyclopentanone-1-13c-proper-disposal-procedures\]](https://www.benchchem.com/product/b1645153/docs#cyclopentanone-1-13c-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)